

Benzyl Glycolate: Technical Safety & Handling Guide

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Compound of Interest

Compound Name: Benzyl glycolate

CAS No.: 80409-16-1

Cat. No.: B1332358

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Executive Summary

Benzyl glycolate (CAS: 30379-58-9) is an ester intermediate utilized primarily in the synthesis of polymeric phosphazenes, carbohydrate building blocks, and as a prodrug moiety in medicinal chemistry.^{[1][2][3]} While often categorized generically as an organic ester, its safety profile is complex due to its metabolic and hydrolytic instability. Upon contact with moisture or biological esterases, it degrades into Benzyl Alcohol (a known sensitizer) and Glycolic Acid (a corrosive alpha-hydroxy acid).

This guide moves beyond basic Safety Data Sheet (SDS) summaries to provide a mechanistic risk assessment. It establishes a "Read-Across" safety protocol, treating the compound with the rigor required for its most hazardous metabolites.

Physicochemical Profile

Table 1: Key Physicochemical Properties

Property	Value	Context for Handling
CAS Number	30379-58-9	Unique Identifier
Molecular Formula	C ₉ H ₁₀ O ₃	MW: 166.17 g/mol
Physical State	Liquid (Colorless to pale yellow)	Viscosity considerations for pipetting
Boiling Point	~136 °C at 19 hPa	Low volatility under ambient conditions
Density	1.171 g/mL at 25 °C	Denser than water; sinks in aqueous spills
Solubility	Soluble in organic solvents; limited water solubility	Hydrolyzes slowly in aqueous media
Flash Point	>113 °C (Closed Cup)	Class IIIB Combustible Liquid

Toxicological Assessment & Mechanism[7]

The Hydrolysis Hazard

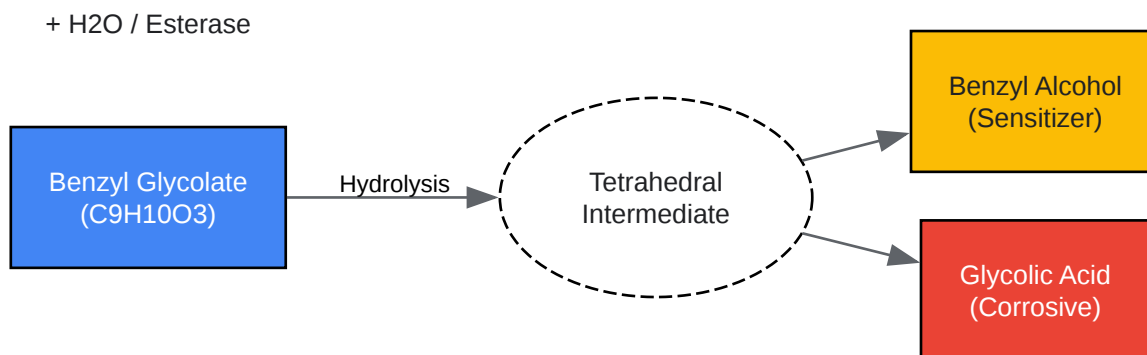
The primary toxicological risk of **benzyl glycolate** stems from its hydrolysis. In physiological conditions (or improper storage), the ester bond cleaves. This reaction dictates the safety profile.

Direct Toxicity: Limited specific data exists for the intact ester. Indirect Toxicity (Metabolites):

- Glycolic Acid (CAS 79-14-1): Classified as Skin Corr. 1B. It causes severe skin burns and eye damage.[4][5][6][7]
- Benzyl Alcohol (CAS 100-51-6): Classified as Acute Tox. 4 (Oral/Inhalation) and Skin Sens. 1B.[8] It is a known contact allergen.

Mechanistic Pathway Diagram

The following diagram illustrates the degradation pathway that drives the safety requirements.



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Figure 1: Metabolic and environmental hydrolysis of **Benzyl Glycolate** yielding toxicologically distinct byproducts.

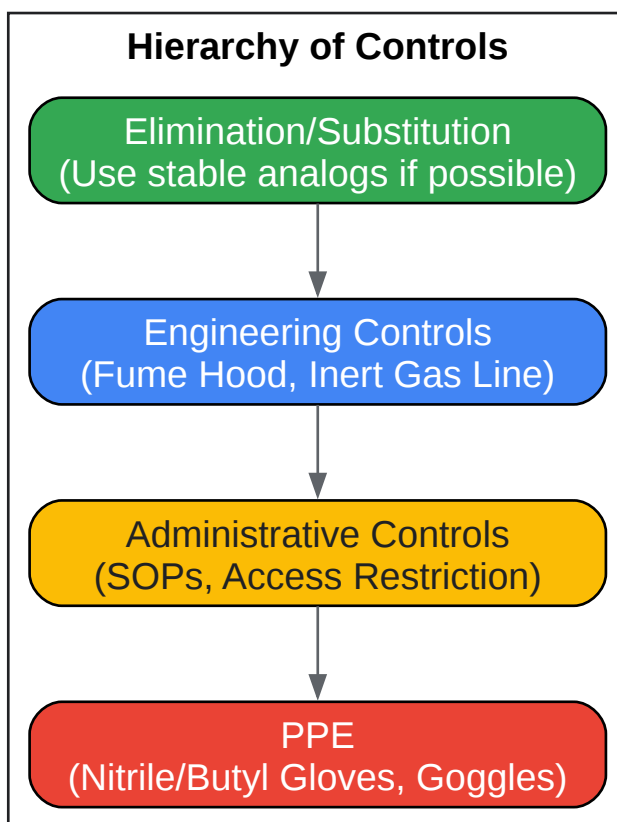
Biological Activity (Drug Development Context)

Recent research indicates **Benzyl Glycolate** is not merely an inert intermediate. It has been shown to interact with Toll-like Receptor 4 (TLR-4) on macrophages, potentially initiating the production of inflammatory cytokines (TNF- α , IL-1 β).

- Implication: Researchers handling this compound in immunological assays must account for this intrinsic activity to avoid confounding results.

Risk Management & Hierarchy of Controls

Effective safety relies on a hierarchy of controls, prioritizing engineering solutions over personal protective equipment (PPE).



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Figure 2: Risk management hierarchy tailored for **Benzyl Glycolate** handling.

Engineering Controls

- Ventilation: All open handling must occur within a certified chemical fume hood to capture vapors and prevent inhalation of hydrolysis products.
- Inert Atmosphere: Store and dispense under Nitrogen or Argon. Moisture exclusion prevents the formation of corrosive glycolic acid crystals within the container.

Personal Protective Equipment (PPE)

- Eye/Face: Chemical splash goggles are mandatory. A face shield is recommended during synthesis scale-up (>100mL) due to the corrosive potential of the glycolic acid metabolite.
- Skin:

- Standard: Nitrile rubber gloves (minimum thickness 0.11 mm) for splash protection.
- Immersion/Spill: Butyl rubber or Viton gloves are superior for prolonged contact with benzyl esters.
- Respiratory: If fume hood is unavailable (not recommended), use a respirator with Type A (Organic Vapor) and P2 (Particulate) filters.

Operational Protocols

Storage and Stability

- Temperature: Store at 2–8 °C (Refrigerated).
- Environment: Hygroscopic.[8] Keep container tightly closed in a dry, well-ventilated place.
- Incompatibilities: Strong oxidizing agents and strong bases (induces rapid hydrolysis).

Synthesis & Reaction Setup

- Quenching: When using **Benzyl Glycolate** in reactions (e.g., glycosylation), quench reactions with buffered solutions rather than strong acids/bases to prevent uncontrolled ester cleavage.
- Solvent Choice: Avoid protic solvents (methanol, water) for long-term storage of stock solutions. Use anhydrous DMF or DMSO.

Spill Response

- Evacuate: Clear the immediate area.
- PPE Up: Don chemical resistant gloves and goggles.
- Contain: Use sand or vermiculite to dike the spill.
- Neutralize: Treat the spill area with a weak base (e.g., Sodium Bicarbonate) to neutralize any generated glycolic acid.

- Disposal: Collect in a container marked for organic hazardous waste. Do not flush down the drain.[9]

Regulatory Landscape[5][6][8][10][13][14][15][16]

- TSCA (USA): Status varies by supplier; often treated as "Research and Development (R&D) Exemption" only. Verify specific inventory status before industrial scaling.
- REACH (EU): Not fully registered as a high-volume substance. Treat as a candidate for skin sensitization and eye irritation classification based on metabolites.
- Transport: Generally not regulated as Dangerous Goods (ADR/IATA) unless in bulk where "Environmentally Hazardous" clauses may apply depending on purity and additives.

References

- PubChem.Benzyl 2-hydroxyacetate (Compound Summary).[3] National Library of Medicine. [\[Link\]](#)
- ECHA (European Chemicals Agency).Glycolic Acid Registration Dossier (Metabolite Reference). [\[Link\]](#)

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Sources

- 1. Benzyl glycolate, 97% 30379-58-9 - Manufacturers & Suppliers in India with worldwide shipping. [\[ottokemi.com\]](#)
- 2. BENZYL GLYCOLATE | 30379-58-9 [\[chemicalbook.com\]](#)
- 3. Benzyl 2-hydroxyacetate | C9H10O3 | CID 561337 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](#)
- 4. [tcichemicals.com](#) [\[tcichemicals.com\]](#)
- 5. [pentachemicals.eu](#) [\[pentachemicals.eu\]](#)

- [6. carlroth.com \[carlroth.com\]](#)
- [7. redox.com \[redox.com\]](#)
- [8. carlroth.com \[carlroth.com\]](#)
- [9. chemicalbook.com \[chemicalbook.com\]](#)
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